

Application of the Intradermal Capsaicin Model for IP2015 Research

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

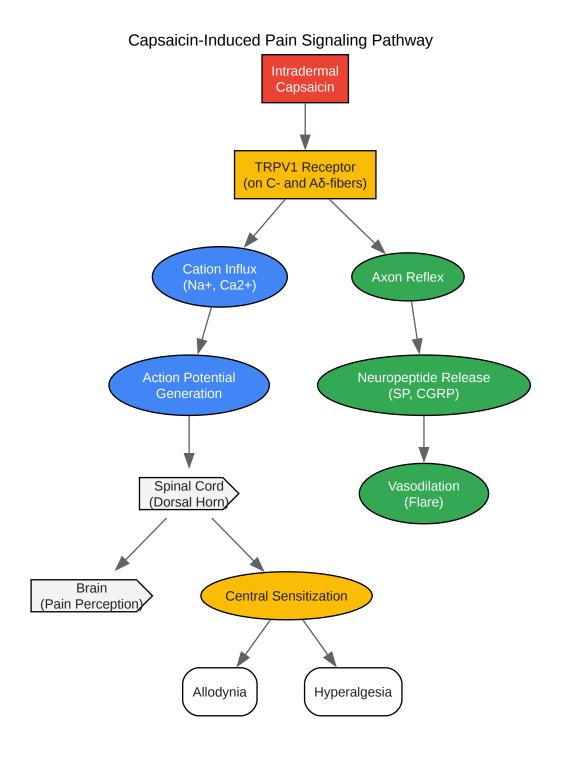
The intradermal capsaicin model is a well-established human experimental pain model that reliably induces key features of neuropathic pain, including spontaneous burning pain, neurogenic inflammation (flare), and cutaneous hypersensitivity (allodynia and hyperalgesia). This model is a valuable tool in early-phase clinical drug development for evaluating the analgesic efficacy of novel compounds. This document provides detailed application notes and protocols for utilizing the intradermal capsaicin model in the investigation of **IP2015** (pudafensine), a novel monoamine reuptake inhibitor with therapeutic potential in neuropathic pain.

IP2015 is a dual dopamine and serotonin reuptake inhibitor. Its mechanism of action in pain modulation is believed to involve the enhancement of descending inhibitory pain pathways. The intradermal capsaicin model provides a robust platform to assess the pharmacodynamic effects of **IP2015** on capsaicin-induced pain and hypersensitivity, offering insights into its potential clinical utility.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway activated by intradermal capsaicin and the general experimental workflow for evaluating the effects of **IP2015**.

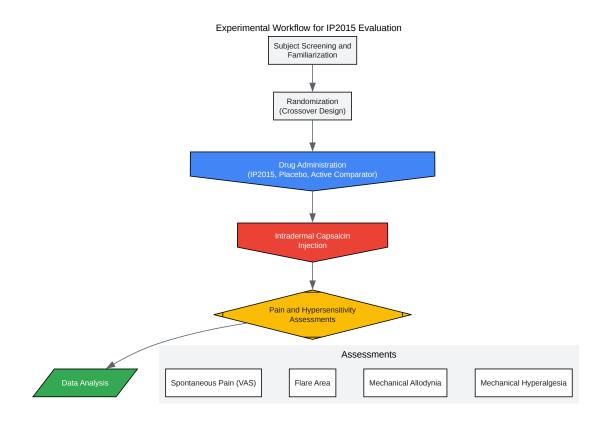




Click to download full resolution via product page

Capsaicin-Induced Pain Signaling Pathway





Click to download full resolution via product page

• To cite this document: BenchChem. [Application of the Intradermal Capsaicin Model for IP2015 Research]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b12376101#application-of-the-intradermal-capsaicin-model-for-ip2015-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com